

Technical Support Center: Purity Assessment of 7-Chloro-2-phenylquinoline

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Compound of Interest

Compound Name: 7-Chloro-2-phenylquinoline

CAS No.: 61687-26-1

Cat. No.: B1313479

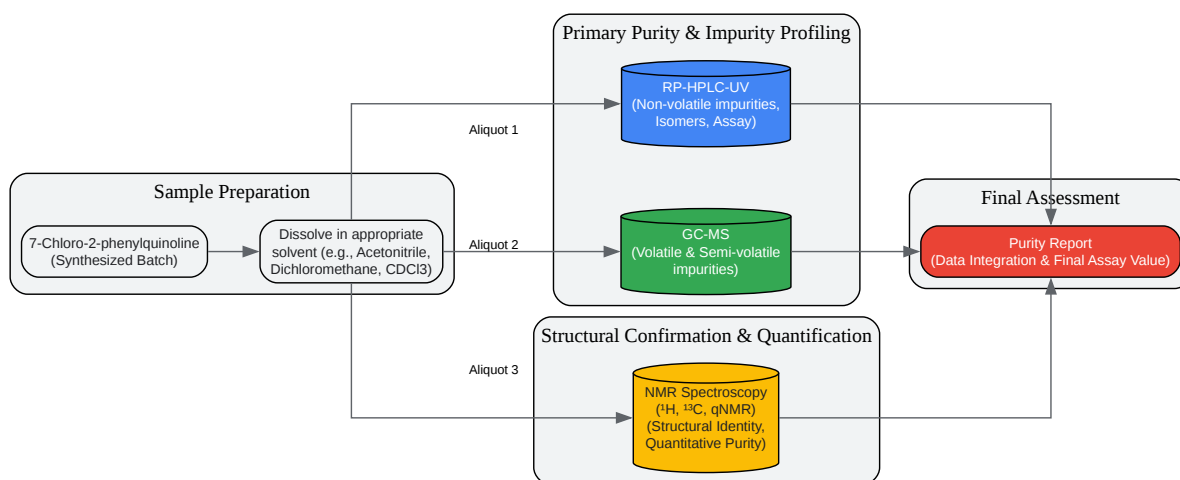
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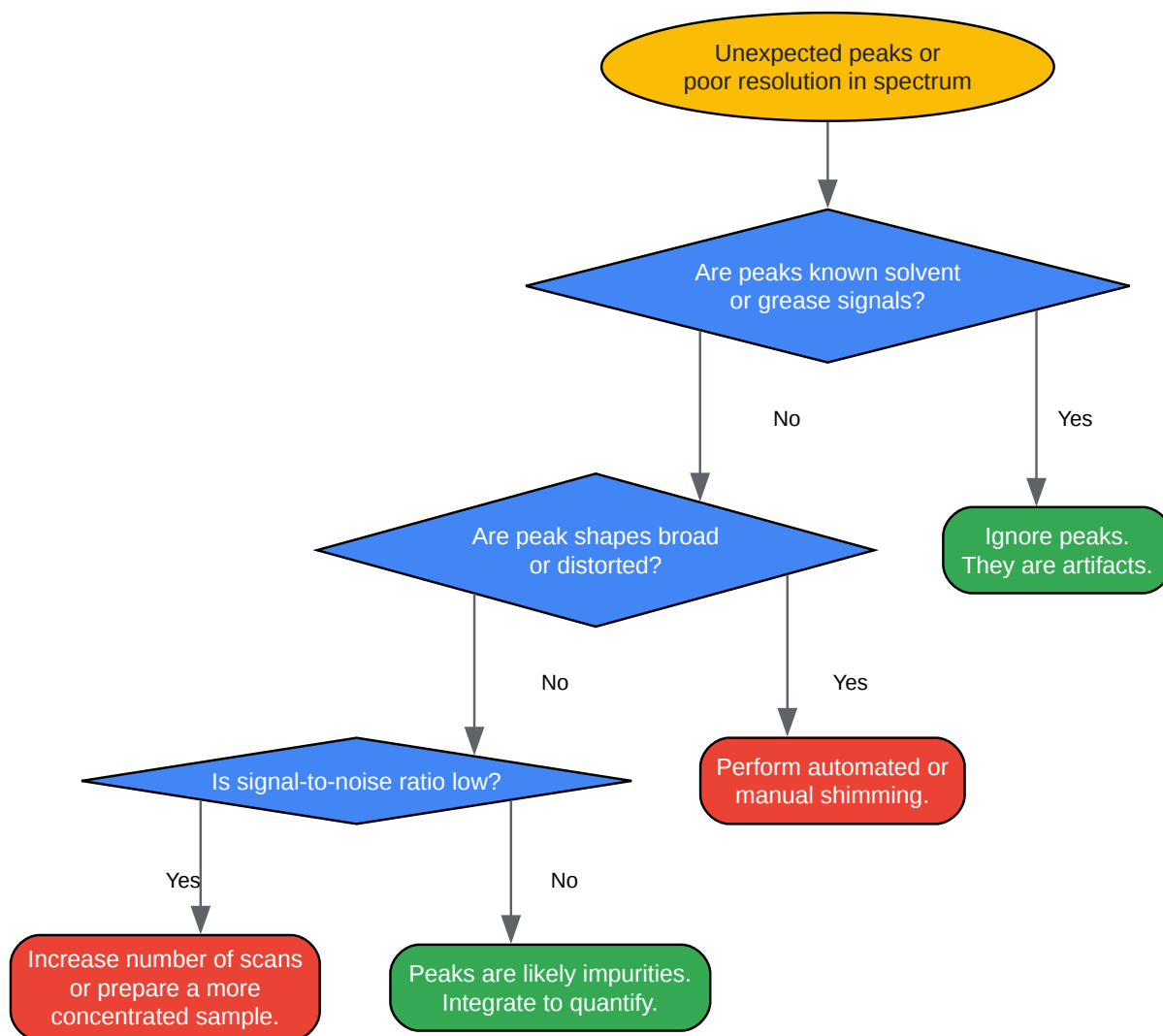
Welcome to the technical support center for the analytical assessment of **7-Chloro-2-phenylquinoline** (C₁₅H₁₀ClN, MW: 239.70 g/mol).^{[1][2]} This guide is designed for researchers, analytical scientists, and drug development professionals who require robust, validated methods for determining the purity of this compound. Here, we provide not just protocols but the underlying scientific rationale and field-proven troubleshooting advice to address common challenges encountered during analysis.

The purity of any chemical entity, especially one destined for pharmaceutical development, is a critical quality attribute. Impurities can arise from various sources, including residual starting materials, synthetic by-products, or degradation.^[3] Therefore, employing orthogonal analytical techniques is essential for a comprehensive purity profile. This guide will focus on the three pillars of small molecule analysis: High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry (GC-MS), and Nuclear Magnetic Resonance (NMR) Spectroscopy.

Overall Analytical Workflow

A multi-step, orthogonal approach is necessary for the definitive purity assessment of **7-Chloro-2-phenylquinoline**. The workflow ensures that different types of potential impurities (e.g., volatile, non-volatile, isomeric, structurally related) are detected and quantified.





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Sources

- 1. 7-Chloro-2-phenylquinoline | C₁₅H₁₀ClN | CID 12315714 - PubChem [pubchem.ncbi.nlm.nih.gov]

- [2. alfa-chemistry.com \[alfa-chemistry.com\]](#)
- [3. cormica.com \[cormica.com\]](#)
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